

An In-depth Technical Guide to (3-Chloropropyl)diethoxymethylsilane

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Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

Cat. No.: B077525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3-Chloropropyl)diethoxymethylsilane** (CAS No. 13501-76-3), a versatile organosilane compound. It details the molecule's structure, physicochemical properties, a common synthesis protocol, and its significant applications across various industries, including its role as a crucial chemical intermediate and coupling agent.

Molecular Structure and Physicochemical Properties

(3-Chloropropyl)diethoxymethylsilane is a bifunctional organosilane featuring a hydrolyzable diethoxy-methylsilyl group and a reactive chloropropyl group. The central silicon atom is bonded to a methyl group, two ethoxy groups, and the eponymous 3-chloropropyl chain. This unique structure allows it to act as a molecular bridge between inorganic substrates and organic polymers. The ethoxy groups can hydrolyze to form silanol groups, which can then condense with hydroxyl groups on inorganic surfaces, while the chloro- functional group can participate in a variety of organic reactions.

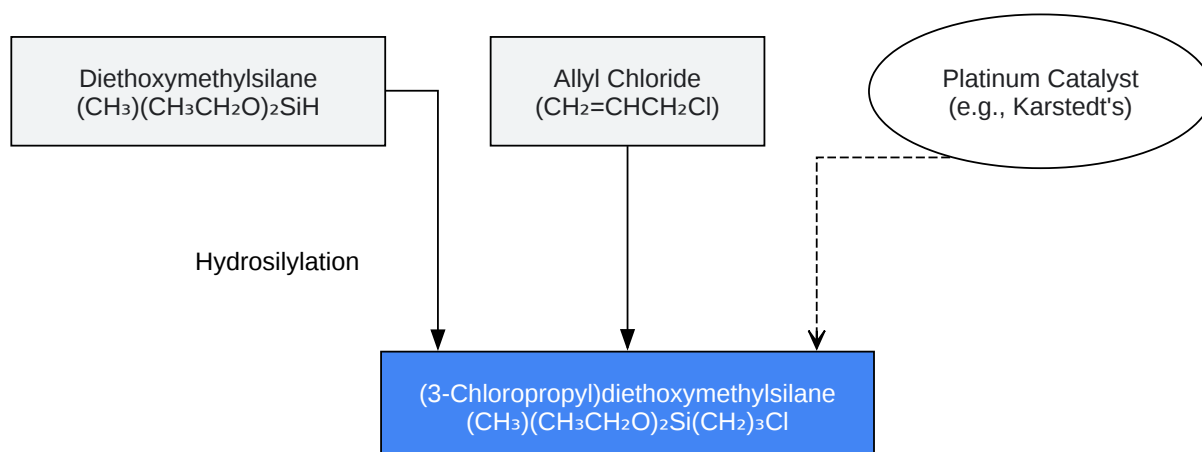
The key physicochemical properties of **(3-Chloropropyl)diethoxymethylsilane** are summarized in the table below for easy reference.

Property	Value
CAS Number	13501-76-3
Molecular Formula	C ₈ H ₁₉ ClO ₂ Si[1][2][3][4] or C ₉ H ₂₁ ClO ₂ Si[5]
IUPAC Name	3-chloropropyl-diethoxy-methylsilane[1]
Molecular Weight	210.77 g/mol [1][2][3][4]
Appearance	Colorless transparent liquid[2]
Density	0.9744 g/cm ³ at 20 °C[2]
Boiling Point	81-83 °C at 8 Torr[2][3]
Flash Point	79.6 ± 12.0 °C[2]
Refractive Index	1.423[2][3]
SMILES	CCO--INVALID-LINK--(CCCCI)OCC[1]
InChIKey	KEZMLECYELSZDC-UHFFFAOYSA-N[1][2][3][4]

Note: There is a discrepancy in the molecular formula reported in one source. The formula C₈H₁₉ClO₂Si is consistent with the provided IUPAC name and molecular weight.

Synthesis Pathway: Hydrosilylation

The primary industrial synthesis route for **(3-Chloropropyl)diethoxymethylsilane** is the hydrosilylation reaction. This process involves the addition of a silicon-hydride bond across an alkene double bond. Specifically, Diethoxymethylsilane is reacted with Allyl Chloride in the presence of a platinum-based catalyst, such as Karstedt's catalyst or Speier's catalyst. This reaction is highly efficient and provides good selectivity for the terminal (anti-Markovnikov) addition product.



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Synthesis of **(3-Chloropropyl)diethoxymethylsilane** via Hydrosilylation.

Experimental Protocols

Generalized Protocol for the Synthesis of (3-Chloropropyl)diethoxymethylsilane

This protocol describes a general procedure for the platinum-catalyzed hydrosilylation of allyl chloride. Researchers should adapt this procedure based on available equipment and specific reaction scale.

A. Materials and Equipment:

- Reactants: Diethoxymethylsilane (high purity), Allyl Chloride (stabilized, high purity).
- Catalyst: Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex) or a solution of hexachloroplatinic acid (H₂PtCl₆) in isopropanol.
- Solvent (Optional): Anhydrous toluene or xylene.

- Equipment: A three-neck round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer with hotplate, nitrogen/argon inlet, thermometer, and a distillation apparatus for purification.

B. Experimental Procedure:

- Reaction Setup: Assemble the reaction flask with the condenser, dropping funnel, and nitrogen inlet. Ensure all glassware is oven-dried and the system is inerted by purging with dry nitrogen or argon.
- Charging the Reactor: Charge the flask with Diethoxymethylsilane and, if used, the anhydrous solvent. Begin stirring.
- Catalyst Addition: Add the platinum catalyst to the stirred silane solution. Typically, platinum is used at a concentration of 5-20 ppm relative to the reactants.
- Initiating the Reaction: Gently heat the mixture to 50-60 °C.
- Substrate Addition: Add the Allyl Chloride dropwise from the dropping funnel to the heated reaction mixture. The reaction is exothermic; control the addition rate to maintain the reaction temperature between 60-90 °C.
- Reaction Monitoring: After the addition is complete, maintain the temperature and continue stirring for 2-4 hours. The reaction progress can be monitored by Gas Chromatography (GC) to observe the consumption of reactants.
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - If necessary, the catalyst can be deactivated or removed using activated carbon or specific scavengers.
 - The crude product is purified by fractional distillation under reduced pressure to remove unreacted starting materials and any side products, yielding pure **(3-Chloropropyl)diethoxymethylsilane**.

C. Safety Precautions:

- Organosilanes and allyl chloride are flammable and toxic. Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The hydrosilylation reaction can be highly exothermic. Ensure proper temperature control to prevent runaway reactions.

Key Applications in Research and Industry

The dual functionality of **(3-Chloropropyl)diethoxymethylsilane** makes it a valuable compound in numerous applications.

- **Silane Coupling Agent:** Its most prominent role is as a coupling agent to promote adhesion between inorganic materials (like glass, metals, and silica) and organic polymers.^[5] This enhances the compatibility and durability of coatings, adhesives, and sealants.^[5]
- **Chemical Intermediate:** It serves as a critical building block in the synthesis of more complex organosilanes and specialty chemicals.^[5] The chloropropyl group can be substituted by various nucleophiles (e.g., amines, thiols) to create a wide range of functionalized silanes for applications in pharmaceuticals and agrochemicals.^[5]
- **Surface Modification:** The compound is used to modify the surfaces of substrates, altering their properties such as hydrophobicity or hydrophilicity.^[5]
- **Polymer and Materials Science:** In the plastics industry, it is used as an additive to improve material properties. For instance, it can restrain the migration of additives in PVC and enhance the climate adaptability and resilience of polyurethane foams.^{[6][7]} It also helps to boost the strength of polyurethane elastomers and improve the characteristics of vulcanized rubber.^[6]

Conclusion

(3-Chloropropyl)diethoxymethylsilane is a high-value chemical with a unique molecular architecture that enables a broad spectrum of applications. Its function as a bridge between inorganic and organic materials makes it indispensable as a coupling agent and surface modifier. Furthermore, its utility as a synthetic intermediate provides a platform for the development of novel materials and molecules. The robust synthesis via hydrosilylation ensures its availability for both industrial-scale production and advanced research applications.

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